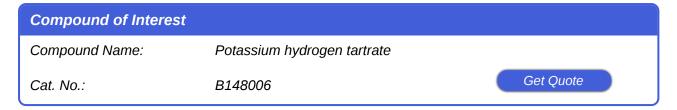


"comparative study of potassium hydrogen tartrate and potassium bitartrate as pH standards"

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A Comparative Guide to **Potassium Hydrogen Tartrate** and Potassium Bitartrate as pH Standards

A Note on Nomenclature: Unraveling a Common Misconception

In the realm of analytical chemistry and buffer standards, precision in terminology is paramount. It is a common point of confusion, but "**potassium hydrogen tartrate**" and "potassium bitartrate" are, in fact, two names for the exact same chemical compound.[1][2][3] This guide will therefore treat these terms as synonymous, referring to the potassium acid salt of L-(+)-tartaric acid with the chemical formula KC₄H₅O₆.[1][2][3] This substance is also widely known as cream of tartar.[1] It serves as a primary reference standard for pH buffers, as recognized by the National Institute of Standards and Technology (NIST).[1]

Physicochemical Properties

Potassium hydrogen tartrate is a white crystalline powder with a slightly acidic taste.[3] It is a byproduct of winemaking, crystallizing in wine casks during the fermentation of grape juice. Its low solubility in cold water is a key characteristic. The fundamental physicochemical properties are summarized in the table below.



Property	Value	
Chemical Formula	KC4H5O6	
Molar Mass	188.18 g/mol [4]	
Appearance	White crystalline powder[3]	
Density	1.954 g/cm³ at 25 °C	
Solubility in Water	5.7 g/L at 20 °C[2], 61 g/L at 100 °C[3]	
pH of Saturated Solution	3.557 at 25 °C[1][2]	

Performance as a pH Standard

A saturated solution of **potassium hydrogen tartrate** is a convenient and reliable pH standard, particularly for the acidic range.[1] The pH of this and other molar solutions of **potassium hydrogen tartrate** has been precisely determined over a range of temperatures.

pH of Potassium Hydrogen Tartrate Solutions at Various Temperatures

The following table presents the certified pH values for various concentrations of **potassium hydrogen tartrate** solutions at different temperatures, as established by studies from the National Bureau of Standards (now NIST).[1]



Temperature (°C)	Saturated Solution (approx. 0.034 M at 25°C)	0.03 M Solution	0.02 M Solution	0.01 M Solution
0	-	-	-	3.66
10	-	-	3.60	3.62
20	3.56	3.57	3.58	3.59
25	3.557[1][2]	3.56	3.57	3.58
30	3.55	3.55	3.56	3.57
40	3.55	3.55	3.55	3.56
50	3.55	3.55	3.55	3.56
60	3.56	3.56	3.56	3.57
95	3.61	-	-	-

Experimental Protocols

Accurate preparation of pH standard solutions is critical for precise pH measurements. The following are detailed methodologies for preparing **potassium hydrogen tartrate** buffer solutions.

Preparation of a Saturated Potassium Hydrogen Tartrate Solution (NIST Protocol)

- Add an excess of high-purity potassium hydrogen tartrate to distilled water in a glass-stoppered bottle or flask. A 100% excess of the salt is recommended to ensure saturation.
 (Approximately 1.4 g per 100 mL of water at 25 °C).
- Shake vigorously for several minutes to facilitate dissolution and achieve saturation.
- Allow the excess solid to settle.
- Decant the clear supernatant solution for use. If necessary, the solution can be filtered.



• Store the prepared solution in a tightly sealed, glass-stoppered borosilicate glass bottle to prevent contamination and changes in concentration.

Preparation of a 0.01 Molal Potassium Hydrogen Tartrate Solution (NIST Protocol)

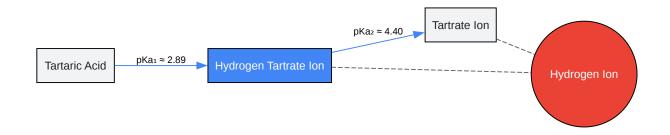
- Weigh 1.883 g of undried, high-purity potassium hydrogen tartrate (air weight).
- Add the weighed salt to 1000.0 g of distilled water.
- Mix thoroughly until all the salt has dissolved.

Alternatively, for a 1-liter solution:

- Weigh 1.878 g of undried, high-purity potassium hydrogen tartrate (air weight).
- Transfer the salt to a 1-liter volumetric flask.
- Fill the flask to the mark with distilled water.
- Shake the flask until all the salt is dissolved and the solution is homogeneous.

Chemical Equilibria and Experimental Workflow

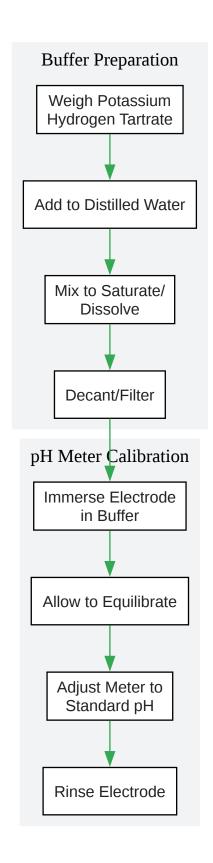
The buffering action of **potassium hydrogen tartrate** is governed by the dissociation of the hydrogen tartrate ion. The following diagrams illustrate the chemical equilibrium and a typical experimental workflow for pH meter calibration.



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Caption: Chemical equilibria of tartaric acid in solution.



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References

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